

removing impurities 3-Aminopropanethiol preparation

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 3-Aminopropanethiol

CAS No.: 462-47-5

Cat. No.: S573480

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Chemical Identity & Properties

Understanding the fundamental characteristics of **3-Aminopropanethiol** and its common salt form is the first step in troubleshooting purification issues. The compound is often handled as a hydrochloride salt to improve its stability.

Table 1: Basic Chemical Identifiers

Property	3-Aminopropanethiol (Free Base)	3-Aminopropanethiol Hydrochloride (Salt)
CAS Number	462-47-5 [1] [2] [3]	7211-54-3 [4] [5]
Molecular Formula	C ₃ H ₉ NS [1] [2]	C ₃ H ₁₀ ClNS [4]
Molecular Weight	91.18 g/mol [2] [3]	127.64 g/mol [4]
Physical Form	Yellow liquid [1]	White to yellow powder or crystals [4]

Property	3-Aminopropanethiol (Free Base)	3-Aminopropanethiol Hydrochloride (Salt)
Common Synonyms	Homocysteamine, 3-Mercaptopropylamine [1] [3]	(3-Mercaptopropyl)ammonium chloride [5]

Table 2: Physicochemical Properties

Property	3-Aminopropanethiol (Free Base)	3-Aminopropanethiol Hydrochloride (Salt)
Boiling Point	151.4 °C at 760 mmHg [1] [2]	Not Specified
Melting Point	Not Specified	79-80 °C [4]; 80-85 °C (technical grade) [5]
Density	0.951 g/cm ³ [1] [2]	Not Specified
Flash Point	45.4 °C [2] [3]	Not Applicable [5]

Troubleshooting Guide & FAQs

This section addresses potential issues during handling and purification, derived from the compound's known properties.

FAQ 1: What are the critical storage and handling conditions to prevent degradation of 3-Aminopropanethiol?

The compound requires careful handling due to its reactivity and sensitivity.

- Storage Conditions:** The **hydrochloride salt** is recommended to be stored at **-20°C under an inert atmosphere** to maintain stability [4]. The free base, being a thiol, is particularly susceptible to oxidation.
- Handling:** Always work under an **inert atmosphere (e.g., nitrogen or argon)**, especially for the free base. Use sealed containers to minimize exposure to air and moisture [4].
- Safety:** The hydrochloride salt is classified as a warning substance, with potential to cause eye and skin irritation and respiratory system effects [5].

FAQ 2: The purity of my 3-Aminopropanethiol is low. What are the common impurities and how can I remove them?

While specific impurities are not detailed in the search results, the following are common candidates and removal strategies based on the compound's structure.

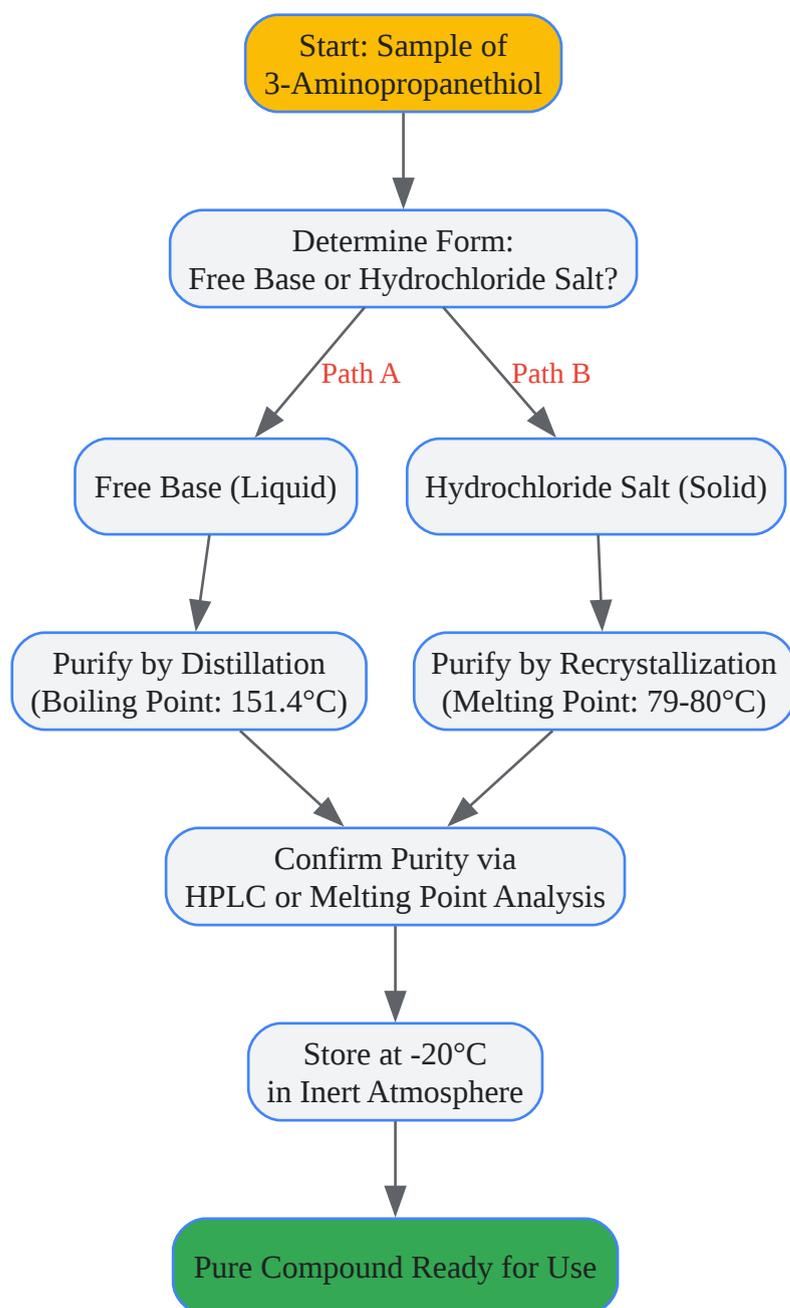
- **Common Impurities:**
 - **Oxidation Products:** The most likely impurity is the disulfide, formed by the oxidation of the thiol (-SH) groups [3].
 - **By-products from Synthesis:** Starting materials or intermediates from its synthesis route may be present.
- **Purification Methods:**
 - **For the Free Base (Liquid): Purification by distillation** is a viable method given its boiling point of 151.4°C [1] [3].
 - **For the Hydrochloride Salt (Solid): Recrystallization** is the standard method for solid purification. The reported melting point can be used to assess purity [4] [5].
 - **Chromatography:** Analytical and preparative reverse-phase HPLC methods have been developed for **3-Aminopropanethiol**, which can be scaled for purification [6].

FAQ 3: How can I monitor the reaction and check the purity of 3-Aminopropanethiol in my lab?

- **Analytical Techniques:**
 - **HPLC:** A reverse-phase HPLC method using a C18 column with a mobile phase of acetonitrile/water containing phosphoric or formic acid is available for analysis [6].
 - **Melting Point Analysis:** For the hydrochloride salt, determining the melting point is a quick way to check purity against the standard value of 79-80°C [4].

Experimental Workflow for Handling and Purification

The following diagram outlines a general workflow for handling and purifying **3-Aminopropanethiol**, integrating the information above.



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Methodology: Key Experimental Protocols

1. Analytical HPLC Method for 3-Aminopropanethiol [6]

- **Column:** Newcrom R1 (or equivalent reverse-phase C18 column).
- **Mobile Phase:** Acetonitrile/Water with a modifier.

- **Modifier:** Phosphoric acid for standard analysis; replace with formic acid for Mass Spectrometry (MS) compatibility.
- **Note:** This method is scalable and can be adapted for preparative HPLC to isolate impurities.

2. General Procedure for Handling Air-Sensitive Compounds

- Always use Schlenk lines or gloveboxes for manipulating the free base.
- When transferring material, ensure a positive pressure of inert gas (N₂ or Ar) is maintained.
- Solvents should be degassed before use, for example, by bubbling with inert gas or using freeze-pump-thaw cycles.

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